

# Chemical tests to differentiate primary, secondary, and tertiary amines

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## Compound of Interest

Compound Name: *tert-Amylamine*

Cat. No.: *B128125*

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## The Hinsberg Test

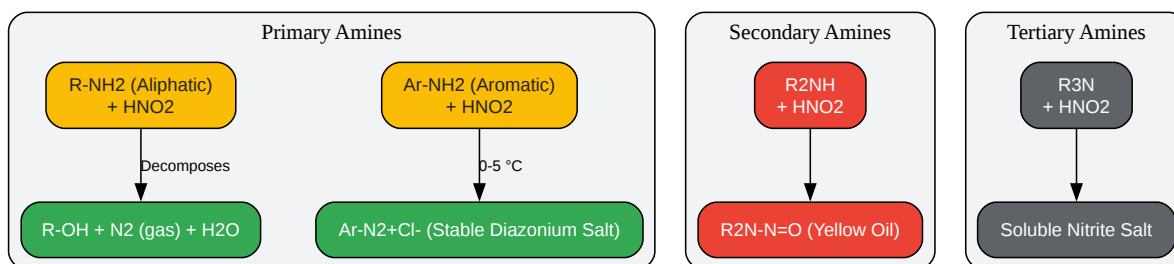
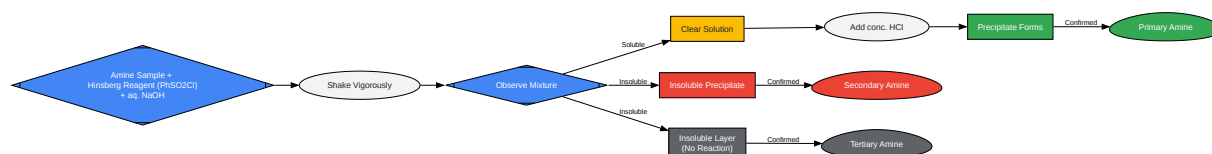
The Hinsberg test is a widely used method for distinguishing between primary, secondary, and tertiary amines.<sup>[1][2]</sup> The test relies on the reaction of amines with benzenesulfonyl chloride (the Hinsberg reagent) in the presence of an aqueous alkali.<sup>[3][4]</sup> The differing outcomes of this sulfonamide-forming reaction for each amine class allow for their differentiation.

Principle:

- Primary amines react with benzenesulfonyl chloride to form an N-substituted sulfonamide.<sup>[5]</sup> This resulting sulfonamide has an acidic proton on the nitrogen atom, which allows it to be deprotonated by the alkali (e.g., NaOH or KOH), forming a water-soluble salt.<sup>[3]</sup> Subsequent acidification of this solution re-protonates the sulfonamide, causing it to precipitate.<sup>[6]</sup>
- Secondary amines react to form an N,N-disubstituted sulfonamide.<sup>[5]</sup> This molecule lacks an acidic proton on the nitrogen and is therefore insoluble in the alkali solution, appearing as a precipitate.<sup>[3]</sup> It also remains insoluble upon acidification.
- Tertiary amines do not have a hydrogen atom on the nitrogen to be replaced, so they do not react with benzenesulfonyl chloride to form a stable sulfonamide.<sup>[2]</sup> Under the reaction conditions, they remain as an insoluble layer. Upon acidification, they typically dissolve to form soluble ammonium salts.<sup>[3][6]</sup>

## Experimental Protocol: Hinsberg Test

- To a clean test tube, add 0.5 mL (or 0.5 g) of the amine to be tested.
- Add 10 mL of 10% aqueous sodium hydroxide solution.
- Add 1 mL of benzenesulfonyl chloride.
- Stopper the test tube and shake the mixture vigorously for 5-10 minutes.
- Observe the appearance of the solution. If a precipitate forms, it indicates a secondary amine.
- If the solution is clear (a single layer), it suggests a primary amine. To confirm, acidify the solution by adding concentrated HCl dropwise until the solution is acidic to litmus paper.<sup>[7]</sup> The formation of a precipitate upon acidification confirms the presence of a primary amine.
- If the amine was initially insoluble and remains so after the addition of the reagent, it is likely a tertiary amine. Add dilute HCl; the insoluble layer should dissolve.



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